

# Carpachromene's Specific Action on the Insulin Signaling Pathway

Author: Smolecule Technical Support Team. Date: February 2026

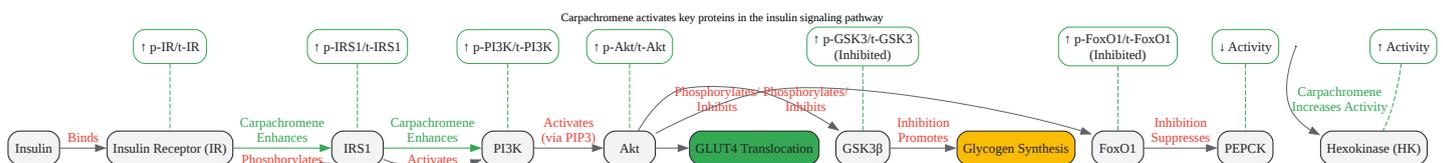
## Compound Focus: Carpachromene

CAS No.: 57498-96-1

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The following diagram synthesizes findings from the search results to illustrate the insulin signaling pathway and the specific proteins that **Carpachromene** influences, based on research in a HepG2 cell model of insulin resistance (HepG2/IRM) [1].



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The diagram shows that **Carpachromene** exerts its anti-diabetic effects by enhancing the phosphorylation and activation of key proteins in the **IR/IRS1/PI3K/Akt/GSK3/FoxO1** pathway [1]. This enhanced signaling leads to improved metabolic outcomes.

## Experimental Data for Carpachromene

The data below is extracted from the 2021 study on **Carpachromene** using the HepG2/IRM model [1].

**Table 1: Key Experimental Findings for Carpachromene in HepG2/IRM Cells**

Parameter Measured	Effect of Carpachromene	Experimental Details / Notes
Cell Viability	>90% at 6.3-20 µg/mL	Cytotoxicity threshold; concentrations up to 20 µg/mL were used for experiments.
Glucose Concentration	Decreased in a concentration- and time-dependent manner	e.g., 20 µg/mL reduced glucose to ~1.07 mmol/L after 48h.
Glycogen Content	Significantly increased	Indicates improved glucose storage.
Protein Phosphorylation	Increased p/t ratio of IR, IRS1, PI3K, Akt, GSK3, FoxO1	Demonstrated via Western Blot analysis; core mechanism of action.
PEPCK Activity	Significantly decreased	Reduces hepatic gluconeogenesis.
Hexokinase (HK) Activity	Significantly increased	Promotes the first step of intracellular glucose metabolism.

## Experimental Protocol for Key Findings

The primary data for **Carpachromene** comes from a study that used the following methodology [1]:

- **Cell Model:** Human hepatoma cell line (HepG2) was used to establish an insulin-resistant model (HepG2/IRM) by treating cells with a low concentration of insulin (0.005 µM) for 24 hours.
- **Cell Viability Assay:** HepG2/IRM cells were treated with **Carpachromene** (0.4-100 µg/mL) for 48 hours, and viability was assessed to determine non-toxic working concentrations.
- **Glucose Consumption:** HepG2/IRM cells were treated with **Carpachromene** (5, 10, 20 µg/mL) for 12, 24, 36, and 48 hours, and glucose concentration in the media was measured.
- **Glycogen Content:** The intracellular glycogen content was measured after **Carpachromene** treatment.

- **Western Blot Analysis:** The expression levels of total and phosphorylated proteins (IR, IRS1, PI3K, Akt, GSK3, FoxO1) were analyzed after **Carpachromene** treatment.
- **Enzyme Activity:** The activities of phosphoenolpyruvate carboxykinase (PEPCK) and hexokinase (HK) were estimated using commercial assay kits.

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## References

1. Carpachromene Ameliorates Insulin Resistance in HepG2 ... [pmc.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

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